

DosatiLink-1 research use only protocol

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Compound Focus: DosatiLink-1

Cat. No.: S12863473

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DosatiLink-1 Application Notes

1. Compound Overview **DosatiLink-1** is characterized as a potent and selective inhibitor of the Abelson murine leukemia (ABL) enzyme [1]. ABL kinase, particularly in its oncogenic Bcr-Abl form, is a well-validated target in cancers like Chronic Myelogenous Leukemia (CML). The specificity of a kinase inhibitor is crucial for its efficacy and to minimize off-target effects.

2. Quantitative Biological Activity The table below summarizes the key quantitative data available for **DosatiLink-1**, which demonstrates its potency and highlights a potential resistance mechanism [1].

Table 1: Cytotoxic Activity of **DosatiLink-1** in Cell-Based Assays

| Cell Line | Genotype | EC ₅₀ (nM) | Description |
|-----------|------------------|-----------------------|--|
| K562 | ABL wild-type | 2.47 nM | Antiproliferative activity after 3-day incubation (CellTiter-Glo 2.0 assay). |
| K562 | ABL T315I mutant | > 300 nM | Antiproliferative activity after 3-day incubation (CellTiter-Glo 2.0 assay). |

Key Interpretation of Data:

- High Potency:** The low nanomolar EC₅₀ in wild-type K562 cells indicates that **DosatiLink-1** is a highly potent inhibitor of ABL-driven cell proliferation [1].

- **T315I Resistance:** The significant loss of activity against the T315I mutant is a critical finding. The threonine-to-isoleucine mutation at position 315 (the "gatekeeper" residue) is a common mechanism of resistance to several ABL inhibitors, as it sterically hinders drug binding while preserving ATP and substrate access. This suggests **DosatiLink-1** likely binds in a manner similar to other ATP-competitive inhibitors that are affected by this mutation [1].

3. Proposed Experimental Protocol The search results do not provide a detailed methodology. The following protocol is synthesized from the description of the assay used to generate the EC₅₀ data [1].

Protocol: Assessment of Anti-proliferative Activity using CellTiter-Glo 2.0 Assay

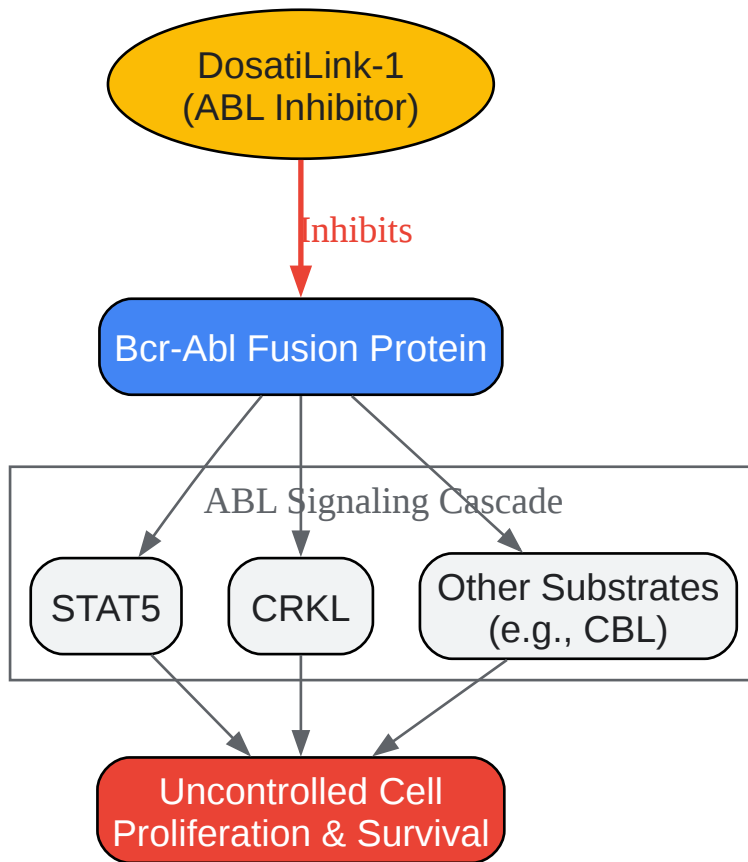
- **Principle:** This assay determines the number of viable cells based on the quantification of ATP, which signals the presence of metabolically active cells.
- **Materials:**
 - K562 cells (human chronic myelogenous leukemia, wild-type and ABL T315I mutant)
 - **DosatiLink-1** (reconstituted in DMSO, e.g., 10 mM stock solution)
 - Cell culture media (e.g., RPMI-1640 with 10% FBS)
 - CellTiter-Glo 2.0 Reagent
 - White-walled, clear-bottom 96-well assay plates
 - Luminometer
- **Methodology:**
 - **Cell Plating:** Seed K562 cells in 96-well plates at a density of 5,000 - 10,000 cells per well in 90 µL of media. Incubate overnight at 37°C, 5% CO₂.
 - **Compound Treatment:** Prepare a serial dilution of **DosatiLink-1** (e.g., 1:10 dilutions from 1 µM to 0.1 nM). Add 10 µL of each dilution to the cell plates, resulting in final concentrations covering a suitable range (e.g., 100 nM to 0.01 nM). Include a DMSO-only vehicle control (0.1% DMSO) as a maximum growth control.
 - **Incubation:** Incubate the treated cells for 72 hours (3 days) at 37°C, 5% CO₂.
 - **Viability Measurement:** Equilibrate plates to room temperature for 30 minutes. Add 50 µL of CellTiter-Glo 2.0 Reagent to each well. Mix the contents for 2 minutes on an orbital shaker to induce cell lysis. Allow the plate to incubate at room temperature for 10 minutes to stabilize the luminescent signal.
 - **Data Acquisition and Analysis:** Record the luminescence using a luminometer. Normalize the luminescence of treated wells to the vehicle control wells (100% viability). Plot the percentage of cell viability versus the log of the compound concentration and fit a dose-response curve (e.g., using a four-parameter logistic model) to determine the EC₅₀ value.

ABL Signaling Pathway & Experimental Workflow

The following diagrams, created with Graphviz's DOT language, illustrate the core ABL signaling pathway and the experimental workflow for testing **DosatiLink-1**. The diagrams adhere to your specifications for color, contrast, and dimensions.

1. ABL Signaling Pathway & Drug Inhibition

This diagram outlines the simplified core signaling pathway of Bcr-Abl and the point of inhibition by **DosatiLink-1**.

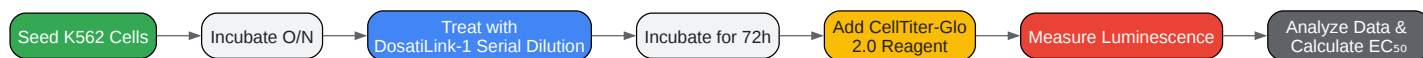


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*Diagram 1: Simplified ABL Signaling Pathway and Inhibition. The Bcr-Abl oncoprotein constitutively activates multiple downstream substrates leading to uncontrolled proliferation. **DosatiLink-1** acts as an ATP-competitive inhibitor to block this signaling cascade.*

2. Experimental Workflow for Anti-Proliferation Assay

This diagram visualizes the step-by-step protocol for the CellTiter-Glo anti-proliferation assay.



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Diagram 2: Workflow for Anti-Proliferation Assay. The protocol involves seeding cells, treating them with a dose range of **DosatiLink-1**, and quantifying cell viability after 72 hours using a luminescent ATP assay to determine the EC_{50} value.

Important Notes & Further Research

- **Research Use Only:** It is explicitly stated that **DosatiLink-1** is for research use only and is not for sale to patients [1].
- **Chemical Identity:** The CAS number for **DosatiLink-1** is 2941512-37-2, and its molecular formula is $C_{69}H_{93}Cl_2F_2N_{13}O_{17}S$ [1].
- **Information Gaps:** The search results lack several details crucial for a complete protocol, including specific cell culture conditions (media, serum, passage number), the full range of compound concentrations tested, and data on the inhibitor's direct enzymatic activity (IC_{50}) against purified ABL protein.

To obtain the missing experimental details, I suggest you **consult the primary research article cited in the supplier's information (PMID: 37849551)** or directly contact the manufacturer, MedChemExpress, for any available technical data sheets.

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References

1. DosatiLink-1 | ABL Inhibitor | MedChemExpress [medchemexpress.com]

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